

# Tellurium tetrachloride fundamental properties

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## Compound of Interest

Compound Name: Tellurium tetrachloride

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An In-depth Technical Guide on the Core Properties of **Tellurium Tetrachloride**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Tellurium tetrachloride** ( $\text{TeCl}_4$ ) is a versatile and highly reactive inorganic compound that serves as a crucial precursor in the synthesis of a wide array of organotellurium compounds and materials. This document provides a comprehensive overview of its fundamental physical, chemical, and structural properties. It includes detailed experimental protocols for its synthesis, a summary of its key reactivity patterns, and an outline of its applications and safety considerations. All quantitative data are presented in structured tables for clarity, and key processes are visualized using logical diagrams to facilitate understanding for researchers, chemists, and professionals in materials and drug development.

## Physical and Chemical Properties

**Tellurium tetrachloride** is a hygroscopic, pale yellow crystalline solid at room temperature, which turns into a maroon-colored liquid upon melting.[1] It is characterized by a pungent, acrid odor.[2] The compound is volatile and can be sublimed under vacuum at 200 °C.[1] It is soluble in ethanol and toluene but reacts with water.[3]

Table 1: Physical and Chemical Properties of **Tellurium Tetrachloride**

Property	Value	Reference(s)
Chemical Formula	TeCl <sub>4</sub>	[1]
Molar Mass	269.41 g/mol	[1][2]
Appearance	Pale yellow, hygroscopic crystalline solid	[1][2]
Density	3.26 g/cm <sup>3</sup> (at 25 °C)	[1][4]
Melting Point	224 °C (435 °F; 497 K)	[1][4]
Boiling Point	380 °C (716 °F; 653 K)	[1][4]
Solubility	Soluble in ethanol, toluene; reacts with water and moist air.	[3][5]
Vapor Pressure	Sublimes at 200 °C at 0.1 mmHg	[1]
Molecular Shape (Gas)	Seesaw	[1]
Dipole Moment (Gas)	2.59 D	[1]

## Crystal and Molecular Structure

In the gaseous phase, TeCl<sub>4</sub> exists as a monomer with a seesaw geometry, consistent with VSEPR theory for a molecule with four bonding pairs and one lone pair of electrons around the central tellurium atom.[1][6]

In the solid state, however, it adopts a more complex structure. X-ray crystallography has revealed that **tellurium tetrachloride** crystallizes in the monoclinic system with the space group C2/c.[7][8] The structure is composed of cubane-like tetramers, [TeCl<sub>4</sub>]<sub>4</sub>, where four tellurium atoms and four chlorine atoms occupy alternating corners of a distorted cube.[9] Each tellurium atom is coordinated to three terminal chlorine atoms at an average distance of 2.31-2.34 Å and three bridging chlorine atoms with longer bond lengths (average 2.91-2.95 Å), completing a distorted octahedral coordination.[7][8][9] This arrangement can also be described ionically as an assembly of pyramidal TeCl<sub>3</sub><sup>+</sup> cations and Cl<sup>-</sup> anions.[9][10]

Table 2: Crystallographic Data for **Tellurium Tetrachloride**

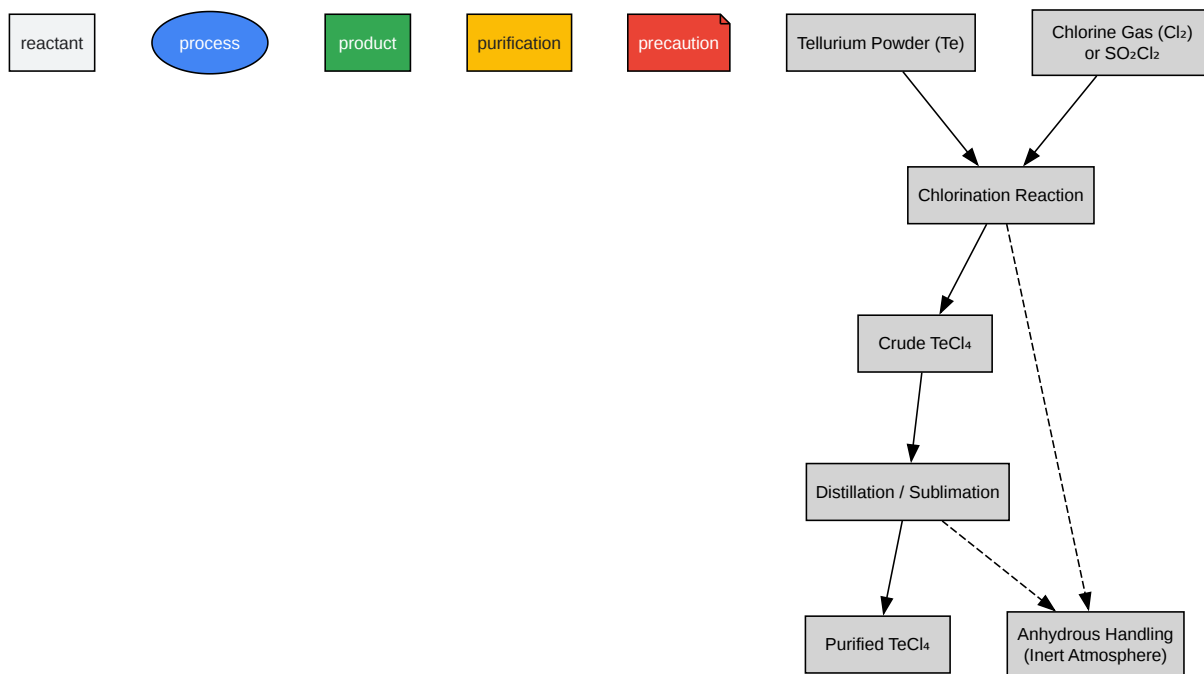
Parameter	Value	Reference(s)
Crystal System	Monoclinic	[1][7]
Space Group	C2/c (No. 15)	[1][7]
Unit Cell (a)	17.076 Å	[7]
Unit Cell (b)	10.404 Å	[7]
Unit Cell (c)	15.252 Å	[7]
$\beta$	116.82°	[7]
Formula Units	16 (for TeCl <sub>4</sub> )	[7]
Structure	Tetrameric cubane-like clusters ([TeCl <sub>4</sub> ) <sub>4</sub> )	[9][11]

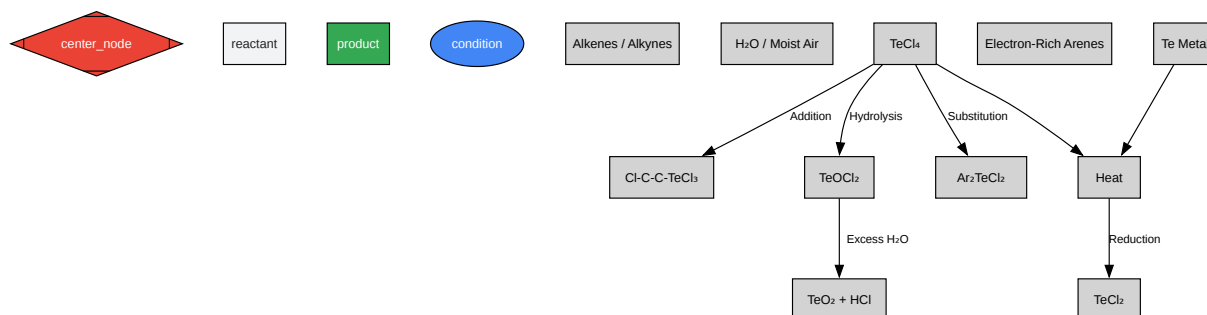
## Synthesis of Tellurium Tetrachloride

TeCl<sub>4</sub> can be prepared through several synthetic routes. The most common method involves the direct chlorination of elemental tellurium. Alternative methods utilize chlorinating agents like sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>) or iodine trichloride (ICl<sub>3</sub>).

## General Synthesis and Purification Workflow

The general workflow for synthesizing and purifying TeCl<sub>4</sub> involves the reaction of a tellurium source with a chlorinating agent, followed by isolation and purification, typically by distillation or sublimation, under anhydrous conditions to prevent hydrolysis.





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